

Application Note: High-Resolution Mass Spectrometry of 3-Hydroxyisopentadecanoyl-CoA

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Compound of Interest

Compound Name: 3-hydroxyisopentadecanoyl-CoA

Cat. No.: B15545817

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Introduction

3-Hydroxyisopentadecanoyl-CoA is a branched-chain hydroxy fatty acyl-coenzyme A that plays a role in branched-chain fatty acid metabolism. Acyl-CoA molecules are central to cellular metabolism, participating in fatty acid β -oxidation and the biosynthesis of complex lipids. The analysis of specific acyl-CoA species, such as **3-hydroxyisopentadecanoyl-CoA**, is critical for understanding metabolic pathways and their dysregulation in various diseases. High-resolution mass spectrometry (HRMS) coupled with liquid chromatography (LC) provides a sensitive and specific platform for the identification and quantification of these low-abundance metabolites. This document outlines the protocols for the analysis of **3-hydroxyisopentadecanoyl-CoA** by LC-HRMS.

Experimental Protocols

Sample Preparation: Extraction of Acyl-CoAs from Biological Samples

This protocol is designed for the extraction of acyl-CoAs from cell cultures or tissue samples.

Materials:

- Ice-cold Phosphate-Buffered Saline (PBS)
- Ice-cold Methanol
- Internal Standard (e.g., C17:0-CoA)
- Homogenizer
- Centrifuge (capable of $>15,000 \times g$ at 4°C)
- Vacuum concentrator

Procedure:

- Sample Collection:
 - For adherent cells: Wash cells (e.g., in a 10 cm dish) twice with ice-cold PBS. Add 1 mL of ice-cold methanol and scrape the cells.
 - For suspension cells: Pellet cells by centrifugation, wash twice with ice-cold PBS, and add 1 mL of ice-cold methanol to the cell pellet.
 - For tissue samples: Flash-freeze 10-50 mg of tissue in liquid nitrogen.
- Homogenization and Extraction:
 - To the cell suspension in methanol or the frozen tissue, add an appropriate amount of internal standard (e.g., C17:0-CoA).
 - Homogenize the sample on ice.
 - Incubate the homogenate at -20°C for 30 minutes to precipitate proteins.
- Centrifugation and Supernatant Collection:

- Centrifuge the homogenate at $>15,000 \times g$ for 10 minutes at 4°C .
- Carefully collect the supernatant containing the acyl-CoAs.
- Drying and Reconstitution:
 - Dry the supernatant using a vacuum concentrator.
 - Reconstitute the dried extract in a suitable volume (e.g., 100 μL) of the initial mobile phase for LC-MS analysis (e.g., 98:2 Water:Acetonitrile with 5 mM ammonium acetate).

Liquid Chromatography-High-Resolution Mass Spectrometry (LC-HRMS)

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.
- High-Resolution Mass Spectrometer (e.g., Orbitrap or Q-TOF).

LC Parameters:

- Column: C18 reversed-phase column (e.g., 100 x 2.1 mm, 1.8 μm).
- Mobile Phase A: Water with 5 mM ammonium acetate.
- Mobile Phase B: Acetonitrile.
- Gradient:
 - 0-2 min: 2% B
 - 2-15 min: 2% to 98% B
 - 15-20 min: 98% B
 - 20.1-25 min: 2% B

- Flow Rate: 0.3 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 µL.

HRMS Parameters:

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Capillary Voltage: 3.5 kV.
- Source Temperature: 120°C.
- Desolvation Temperature: 350°C.
- Mass Range: m/z 150-1500.
- Resolution: >70,000.
- Data Acquisition: Full scan MS and data-dependent MS/MS (dd-MS2).
 - MS1 (Full Scan): Acquire high-resolution mass spectra to identify the precursor ion of **3-hydroxyisopentadecanoyl-CoA**.
 - dd-MS2 (Targeted Fragmentation): Select the precursor ion for fragmentation to confirm its identity.

Identification of **3-Hydroxyisopentadecanoyl-CoA**:

- Precursor Ion ($[M+H]^+$): The theoretical exact mass of **3-hydroxyisopentadecanoyl-CoA** ($C_{36}H_{63}N_7O_{18}P_3S$) is 1022.3142 g/mol . The expected protonated molecule $[M+H]^+$ will have an m/z of 1023.3215.
- Characteristic Fragmentation: A key diagnostic feature for acyl-CoAs is the neutral loss of the 5'-phosphoadenosine diphosphate moiety, resulting in a loss of 507.2979 Da.^{[1][2][3][4]} For **3-hydroxyisopentadecanoyl-CoA**, this would result in a fragment ion at m/z 516.0236.

Further fragmentation of the 3-hydroxyisopentadecanoyl-pantetheine portion can also be observed.

Data Presentation

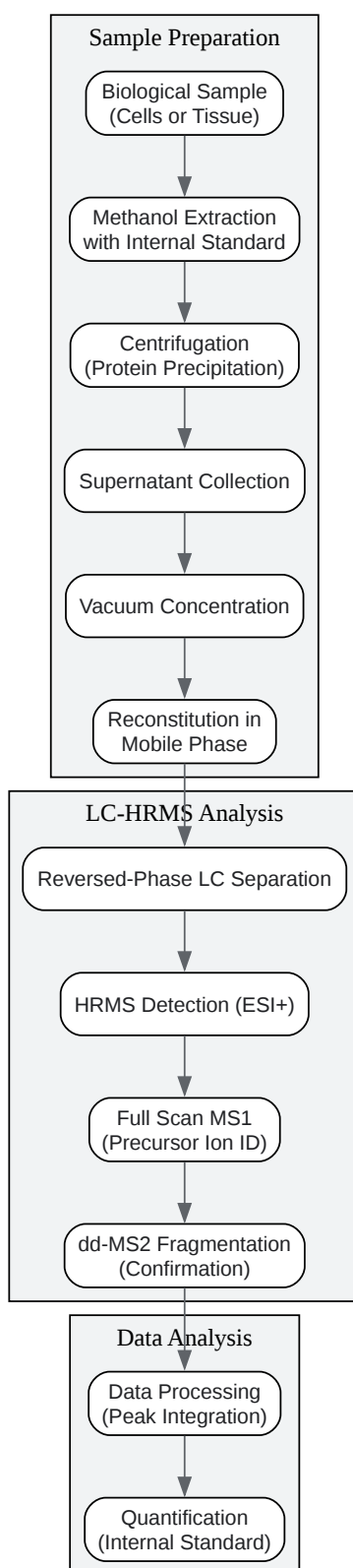
The following table provides a representative structure for presenting quantitative data for **3-hydroxyisopentadecanoyl-CoA**. The values are hypothetical and serve as an example for illustrating the application of the method in a comparative study (e.g., control vs. treated cells).

Sample ID	Analyte	Retention Time (min)	Precursor Ion (m/z)	Fragment Ion (m/z)	Peak Area	Concentration (µM)
Control 1	3-Hydroxyisopentadecanoyl-CoA	10.8	1023.3215	516.0236	1.25E+05	0.15
Control 2	3-Hydroxyisopentadecanoyl-CoA	10.8	1023.3215	516.0236	1.32E+05	0.16
Control 3	3-Hydroxyisopentadecanoyl-CoA	10.8	1023.3215	516.0236	1.19E+05	0.14
Treated 1	3-Hydroxyisopentadecanoyl-CoA	10.8	1023.3215	516.0236	2.54E+05	0.31
Treated 2	3-Hydroxyisopentadecanoyl-CoA	10.8	1023.3215	516.0236	2.68E+05	0.33
Treated 3	3-Hydroxyisopentadecanoyl-CoA	10.8	1023.3215	516.0236	2.49E+05	0.30
Control 1	C17:0-CoA (Internal Standard)	12.2	1025.3455	518.0473	5.10E+05	1.00
Control 2	C17:0-CoA (Internal Standard)	12.2	1025.3455	518.0473	5.05E+05	1.00

Control 3	C17:0-CoA (Internal Standard)	12.2	1025.3455	518.0473	5.15E+05	1.00
Treated 1	C17:0-CoA (Internal Standard)	12.2	1025.3455	518.0473	5.08E+05	1.00
Treated 2	C17:0-CoA (Internal Standard)	12.2	1025.3455	518.0473	5.12E+05	1.00
Treated 3	C17:0-CoA (Internal Standard)	12.2	1025.3455	518.0473	5.02E+05	1.00

Visualizations

Experimental Workflow

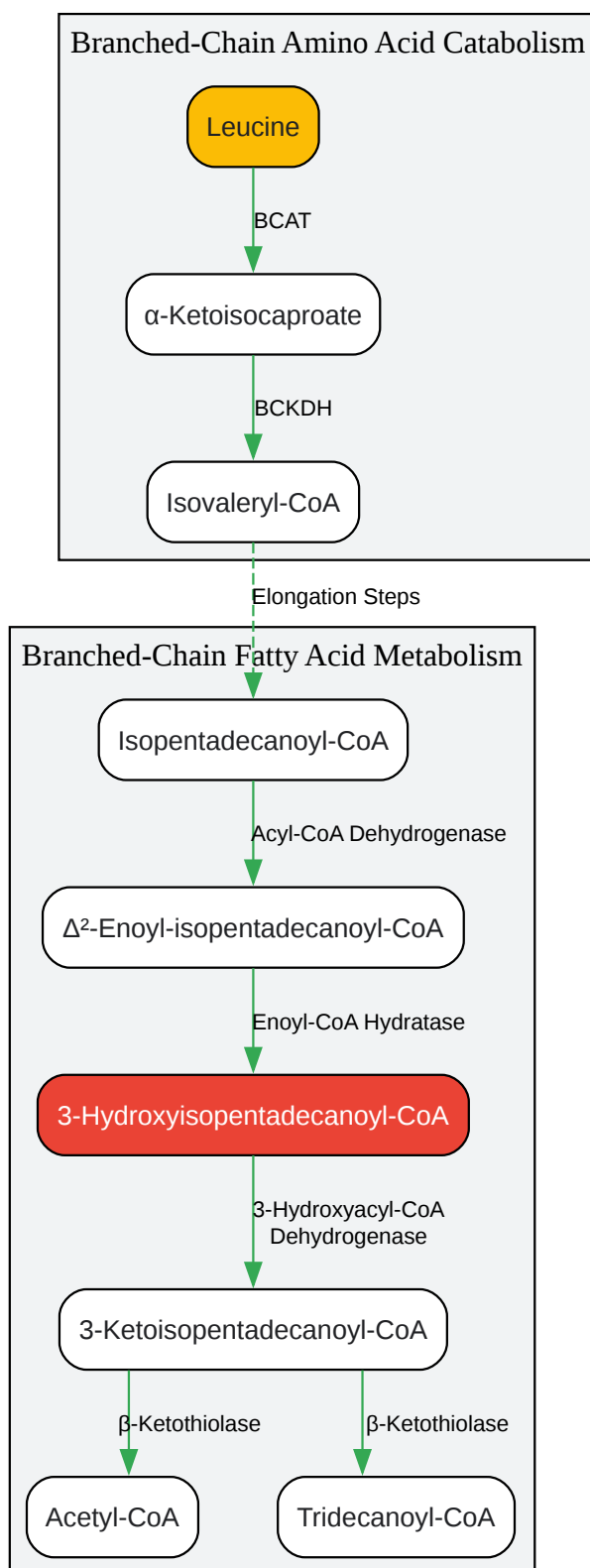


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Caption: Workflow for the analysis of **3-hydroxyisopentadecanoyl-CoA**.

Putative Metabolic Pathway

The metabolic pathway for **3-hydroxyisopentadecanoyl-CoA** is likely linked to the catabolism of branched-chain fatty acids, which can originate from branched-chain amino acids like leucine.



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Caption: Putative metabolic context of **3-hydroxyisopentadecanoyl-CoA**.

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